

An In-depth Technical Guide to D-erythro-sphingosine and its Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-1-pivaloyl-D-erythro-sphingosine*

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Introduction

D-erythro-sphingosine is a foundational long-chain amino alcohol that serves as the structural backbone for a complex and vital class of lipids known as sphingolipids.[1] These molecules are not merely structural components of cellular membranes but are also critical signaling molecules involved in a myriad of cellular processes, including proliferation, differentiation, apoptosis, and cell migration.[2][3] This guide provides a comprehensive overview of D-erythro-sphingosine, its key derivatives, their metabolic pathways, and the experimental methodologies used to study them.

Core Structure and Physicochemical Properties of D-erythro-sphingosine

D-erythro-sphingosine, chemically known as (2S,3R,4E)-2-amino-4-octadecene-1,3-diol, is an 18-carbon amino alcohol with a characteristic trans double bond.[1][4] Its amphipathic nature, with a polar head group and a long hydrophobic tail, is central to its function within biological membranes.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₇ NO ₂	[1]
Molecular Weight	299.5 g/mol	[1]
CAS Number	123-78-4	[5]
Solubility	Soluble in DMSO (to 5 mM) and ethanol (to 50 mM)	
Storage Temperature	-20°C	

Key Derivatives of D-erythro-sphingosine

The metabolism of D-erythro-sphingosine gives rise to a diverse array of bioactive derivatives, each with distinct cellular functions.

Ceramide

Ceramide is formed by the N-acylation of a fatty acid to the sphingosine backbone.[2] It is a central hub in sphingolipid metabolism and a well-established mediator of cellular stress responses, including apoptosis and cell cycle arrest.[6]

Sphingomyelin

Sphingomyelin is a key structural component of mammalian cell membranes, particularly enriched in the plasma membrane and the myelin sheath. It is synthesized by the transfer of a phosphocholine group from phosphatidylcholine to the C1 hydroxyl of ceramide.[7]

Glycosphingolipids (GSLs)

This is a broad category of sphingolipids formed by the addition of carbohydrate moieties to ceramide.[2] They are involved in cell surface recognition, cell adhesion, and signaling.[8]

Sphingosine-1-Phosphate (S1P)

S1P is a potent signaling lipid generated by the phosphorylation of sphingosine by sphingosine kinases (SphK1 and SphK2).[6][9] In contrast to ceramide, S1P is primarily a pro-survival and pro-proliferative molecule.[6] It can act intracellularly or be secreted to activate a family of five

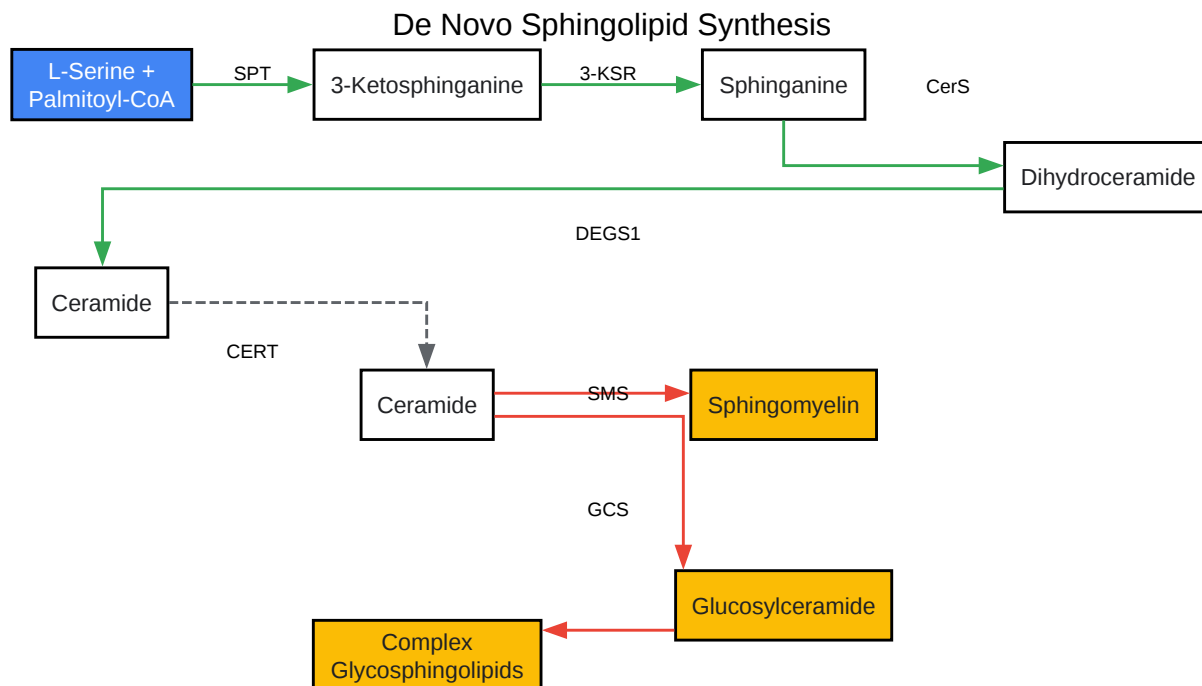
G protein-coupled receptors (S1PR1-5) on the cell surface, thereby regulating a wide range of physiological processes.[6][10]

Sphingolipid Metabolic Pathways

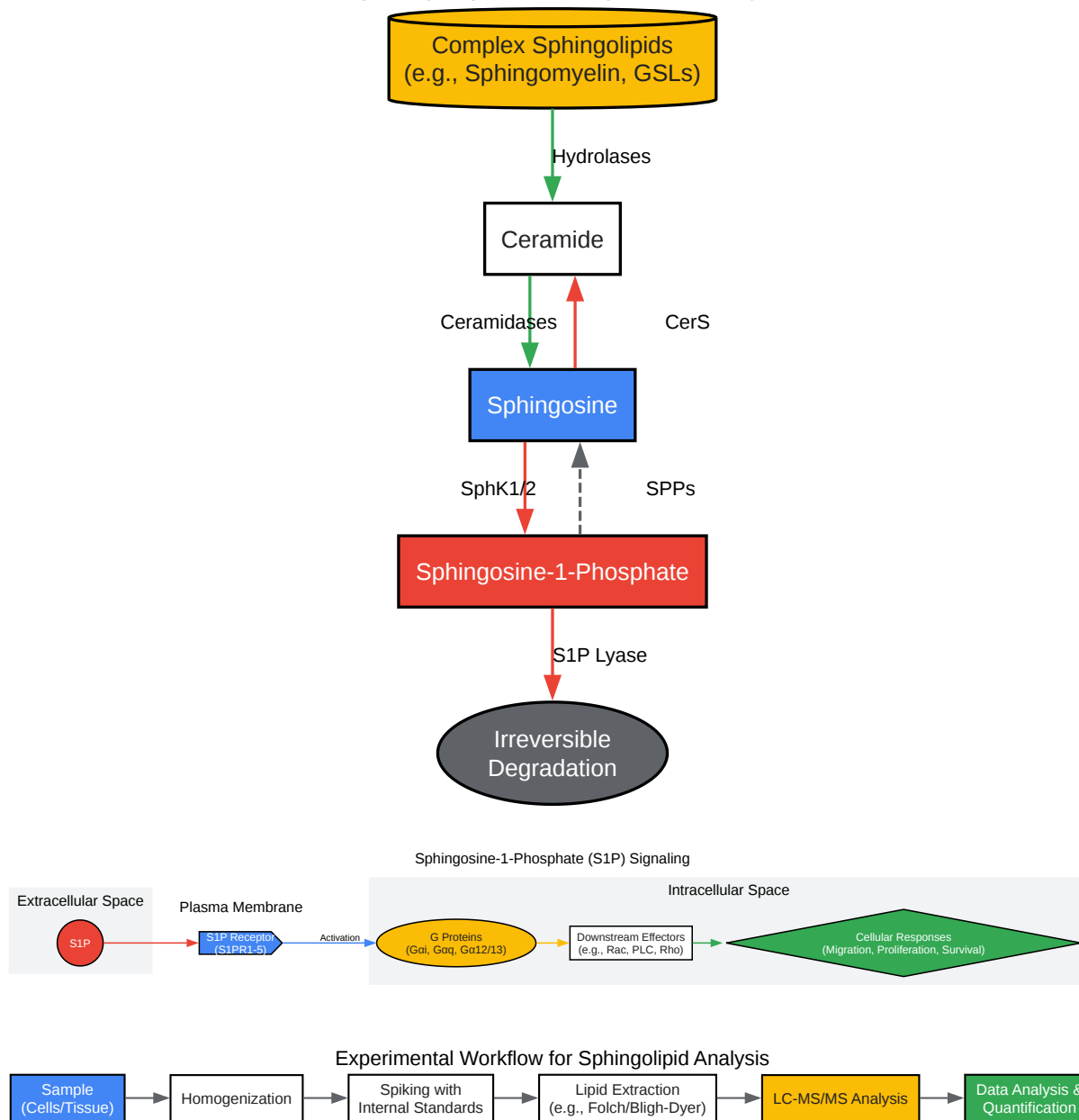
The cellular levels of sphingolipids are tightly regulated through a network of biosynthetic, catabolic, and recycling pathways.

De Novo Synthesis Pathway

The de novo synthesis of sphingolipids begins in the endoplasmic reticulum with the condensation of serine and palmitoyl-CoA to form 3-ketosphinganine.[7][11] This is followed by a series of enzymatic reactions leading to the production of ceramide.[11]



Sphingolipid Salvage Pathway

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- To cite this document: BenchChem. [An In-depth Technical Guide to D-erythro-sphingosine and its Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15548772#introduction-to-d-erythro-sphingosine-and-its-derivatives]

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